

Lucidal foundational research

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Compound Focus: Lucidal

CAS No.: 252351-96-5

Cat. No.: S3323367

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Lucidal: Chemical Profile

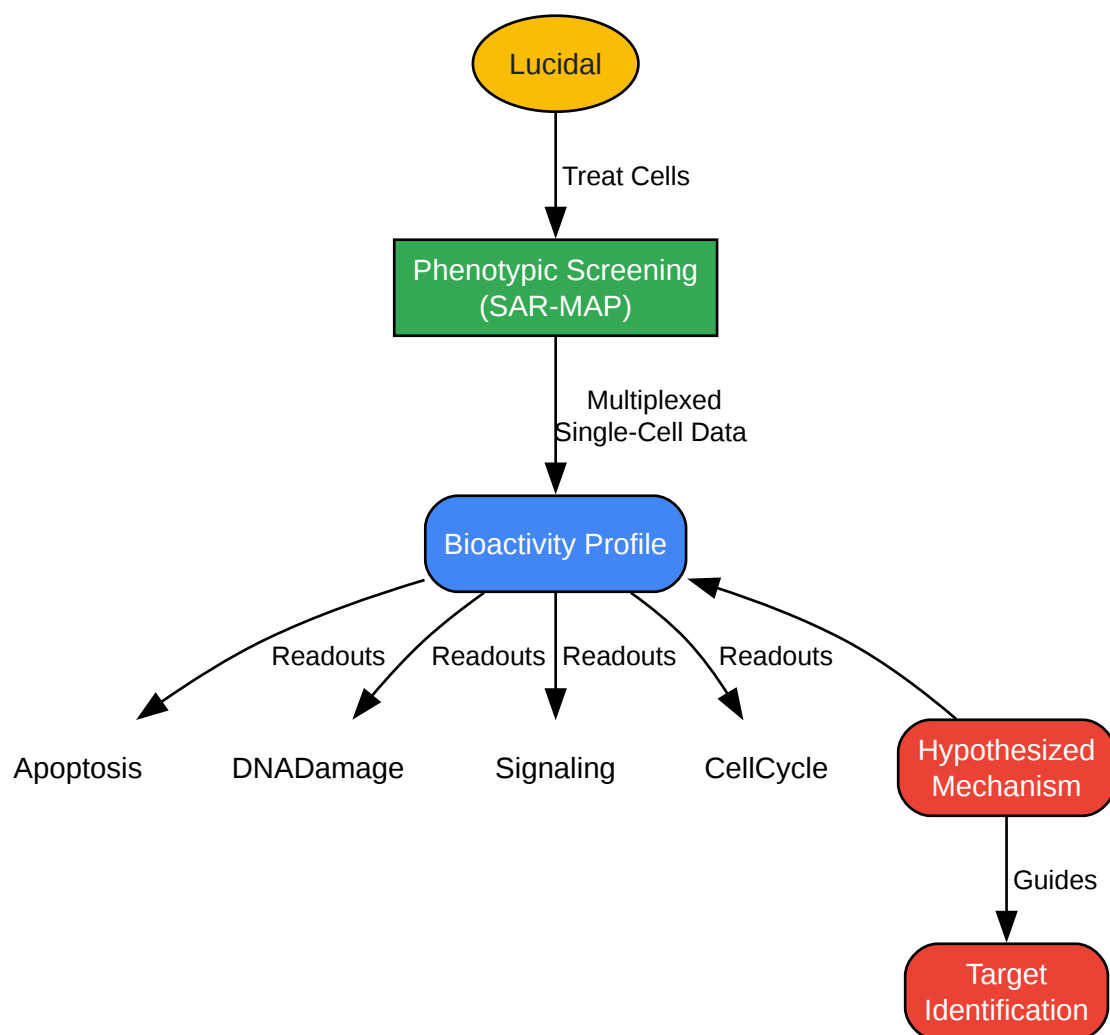
The table below summarizes the fundamental chemical information available for **Lucidal**. Please note that this data comes from a commercial chemical supplier's website [1].

Property	Description
CAS Number	252351-96-5 [1]
IUPAC Name	(E,6R)-6-[(3S,5R,10S,13R,14R,17R)-3-hydroxy-4,4,10,13,14-pentamethyl-7-oxo-1,2,3,5,6,11,12,15,16,17-decahydrocyclopenta[a]phenanthren-17-yl]-2-methylhept-2-enal [1]
Molecular Formula	C ₃₀ H ₄₆ O ₃ [1]
Molecular Weight	454.695 g/mol [1]
Source	Natural compound isolated from the fruit body of <i>Ganoderma lucidum</i> (Reishi/Lingzhi mushroom) [1]
Purity	≥98.0% (as offered by the supplier) [1]
Synonyms	Lucialdehyde C [1]

Research Context and Suggested Pathways

While specific data on **Lucidal** is scarce, the search results indicate it is a triterpenoid, a class of compounds known for diverse bioactivities in *Ganoderma* species [2]. This context can guide your foundational research.

- **Leverage Broader Knowledge on Ganoderma Triterpenoids:** Since **Lucidal** is a triterpenoid from *Ganoderma lucidum*, the extensive research on other triterpenoids from this mushroom (such as ganoderic acids) can serve as a valuable starting point. Known activities of these compounds include antitumor, immunomodulatory, and antimicrobial effects [2]. You could initially assume that **Lucidal** may share similar properties or mechanisms of action, which can form the basis of your initial hypotheses.
- **Adopt Modern Phenotypic Screening Approaches:** Given the lack of a known molecular target for **Lucidal**, a phenotypic drug discovery approach is highly suitable. A modern technique like **SAR-MAP (Structure-Activity Relationships using Multiplexed Activity Profiling)** is particularly relevant [3]. This high-throughput, single-cell method uses phospho-specific flow cytometry to measure multiple hallmark cellular functions (e.g., apoptosis, DNA damage response, key signaling pathway activities) simultaneously. This allows you to build a detailed bioactivity profile and connect it to the compound's structure without pre-defined targets [3].



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Suggested foundational research workflow for **Lucidal**

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References

1. CAS 252351-96-5 Lucidal [bocsci.com]
2. A Review of Ganoderma Triterpenoids and Their Bioactivities [mdpi.com]

3. Connecting chemical structure to single cell signaling profiles [nature.com]

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